

In-Depth Technical Guide: Trenbolone Acetate (TREN)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Triaminotriethylamine*

Cat. No.: *B1255861*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trenbolone Acetate, commonly referred to as TREN, is a potent synthetic anabolic-androgenic steroid (AAS) derived from nandrolone.^{[1][2]} It is characterized by its strong anabolic and androgenic properties, making it a subject of significant interest in both veterinary medicine and, illicitly, in performance enhancement.^{[1][3]} This guide provides a comprehensive technical overview of Trenbolone Acetate, focusing on its chemical properties, mechanism of action, signaling pathways, and relevant experimental protocols.

Chemical Properties and Data

Trenbolone Acetate is the acetate ester of Trenbolone.^[1] The addition of the acetate ester allows for a slower release of the active hormone from the site of injection.^[1]

Identifier	Value	Source
Chemical Name	[(8S,13S,14S,17S)-13-Methyl-3-oxo-2,6,7,8,14,15,16,17-octahydro-1H-cyclopenta[a]phenanthren-17-yl] acetate	PubChem
Common Name	Trenbolone Acetate (TREN)	N/A
CAS Number	10161-34-9	PubChem
Chemical Formula	C20H24O3	PubChem, Cayman Chemical
Molecular Weight	312.4 g/mol	PubChem, Cayman Chemical
Synonyms	Finaplix, RU-1697, 17 β -acetoxyestra-4,9,11-trien-3-one	PubChem

Mechanism of Action and Signaling Pathways

Trenbolone Acetate exerts its effects primarily through its interaction with the androgen receptor (AR).[1][4] As a potent agonist of the AR, it initiates a cascade of cellular events that lead to its pronounced anabolic effects.[1][4]

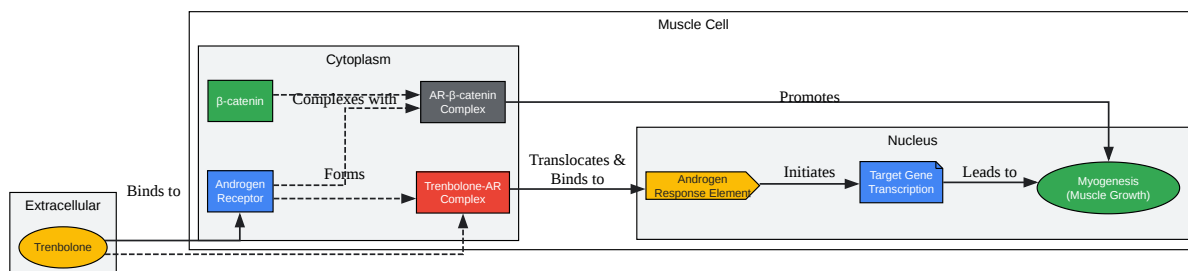
Androgen Receptor (AR) Signaling

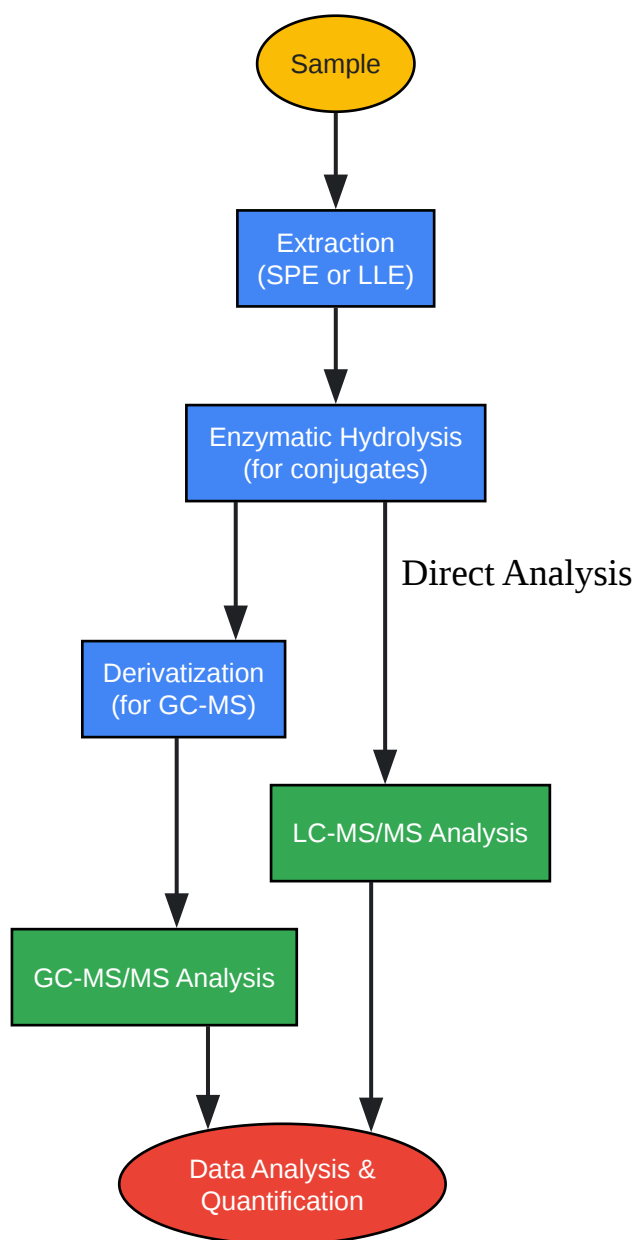
Upon entering the cell, Trenbolone binds to the AR in the cytoplasm. This binding induces a conformational change in the receptor, leading to its translocation into the nucleus. Inside the nucleus, the Trenbolone-AR complex binds to specific DNA sequences known as androgen response elements (AREs) in the promoter regions of target genes. This interaction modulates the transcription of these genes, leading to an increase in protein synthesis and a decrease in protein catabolism, ultimately resulting in muscle hypertrophy.[4]

Involvement of β -Catenin Signaling

Recent research has elucidated the role of the Wnt/ β -catenin signaling pathway in the myogenic effects of Trenbolone.[5][6] Studies have shown that Trenbolone treatment increases

the formation of a complex between the androgen receptor and β -catenin.[5][6] This interaction appears to stabilize β -catenin, leading to its accumulation in both the cytoplasm and the nucleus.[5][6] The increased nuclear β -catenin enhances the transcriptional activity of its target genes, which are involved in myogenesis.[5][6] This suggests that the anabolic effects of Trenbolone are, at least in part, mediated through the potentiation of β -catenin signaling.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Trenbolone acetate - Wikipedia \[en.wikipedia.org\]](#)
- [2. Trenbolone - Wikipedia \[en.wikipedia.org\]](#)
- [3. Trenbolone acetate in bodybuilding, what does trenbolone do for you | PDF \[slideshare.net\]](#)
- [4. ukboost.uk \[ukboost.uk\]](#)
- [5. Trenbolone enhances myogenic differentiation by enhancing \$\beta\$ -catenin signaling in muscle-derived stem cells of cattle - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Trenbolone enhances myogenic differentiation via enhancing \$\beta\$ -catenin signaling in muscle-derived stem cells of cattle - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [In-Depth Technical Guide: Trenbolone Acetate (TREN)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1255861/docs#in-depth-technical-guide-trenbolone-acetate-tren\]](https://www.benchchem.com/product/b1255861/docs#in-depth-technical-guide-trenbolone-acetate-tren)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check